

A Comprehensive Technical Guide to the Physical Properties of Nitromethane-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitromethane-d3

Cat. No.: B1582242

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the core physical properties of **Nitromethane-d3** (Trideuteronitromethane), a deuterated isotopologue of nitromethane. It is a valuable solvent for Nuclear Magnetic Resonance (NMR) spectroscopy and serves as a starting material in various organic syntheses.^{[1][2][3]} The replacement of hydrogen atoms with deuterium alters certain physical characteristics, which are critical for its application in research and development.

Core Physical and Chemical Identifiers

Nitromethane-d3 is a colorless, oily liquid.^{[1][3][4]} It is classified as a flammable liquid and should be handled with appropriate safety precautions.^{[5][6][7]}

Identifier	Value
Chemical Formula	CD ₃ NO ₂ ^{[1][8][9][10]}
Molecular Weight	64.06 g/mol ^{[8][9][10][11]}
CAS Number	13031-32-8 ^{[1][8][9][10]}
EC Number	235-892-2 ^{[1][8][10]}
InChI Key	LYGJENNIWJXYER-FIBGUPNXSA-N ^{[1][8][12]}

Quantitative Physical Properties

The following table summarizes the key physical properties of **Nitromethane-d3**. Data is aggregated from various chemical suppliers and databases. Note that slight variations may exist between suppliers due to differences in measurement conditions and isotopic purity.

Property	Value	Conditions
Melting Point	-29 °C[1][8][10][12] / -28.4 °C[5] / -26 °C[13][14]	-
Boiling Point	100 °C[8][10][12][13][14] / 101 °C[1][5]	at 760 mmHg
Density	1.183 g/mL[8][9][10][12]	at 25 °C
1.18 g/cm³[5]	at 25 °C	
1.19 g/cm³[13][14][15]	at 20 °C	
Refractive Index (n _D)	1.3795[1][8][9][10][12]	at 20 °C
1.38[13][14]	at 20 °C	
Flash Point	35 °C (95 °F)[1][8]	Closed Cup
36 °C[5]	at 102 kPa (Closed Cup)	
Vapor Pressure	36 hPa[6][15][16]	at 20 °C
35.7 mmHg[5]	at 25 °C	
Dynamic Viscosity	0.62 mPa·s[1][13][14]	at 20 °C
Water Solubility	104 g/L[6][15] / 117 g/L[16]	at 25 °C
Dipole Moment	3.1 D[1][13][14]	-
Isotopic Purity	Typically ≥99 atom % D[8][10][12]	-
Explosive Limits	7.1 - 63 % (v/v)[5][8][10]	-

Experimental Protocols for Property Determination

While the specific protocols used by each data source are not explicitly detailed, the determination of these physical properties follows standardized laboratory procedures. Below are generalized methodologies for key experiments.

1. Melting and Boiling Point Determination:

- **Melting Point:** Typically determined using a melting point apparatus. A small, purified sample is placed in a capillary tube and heated slowly. The temperature range from the appearance of the first liquid drop to the complete liquefaction of the solid is recorded as the melting point.
- **Boiling Point:** Standard boiling point is measured at atmospheric pressure (760 mmHg). The liquid is heated in a distillation apparatus, and the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, characterized by a stable temperature of the condensing vapor, is recorded as the boiling point.

2. Density Measurement:

- Density is commonly measured using a pycnometer or a digital density meter. The mass of a precisely known volume of the substance is determined at a specific temperature (e.g., 20 °C or 25 °C). The density is then calculated by dividing the mass by the volume.

3. Refractive Index Measurement:

- The refractive index is determined using a refractometer, often an Abbé refractometer. A drop of the liquid is placed on the prism, and light of a specific wavelength (typically the sodium D-line, 589 nm) is passed through it. The angle of refraction is measured at a controlled temperature, providing the refractive index value.

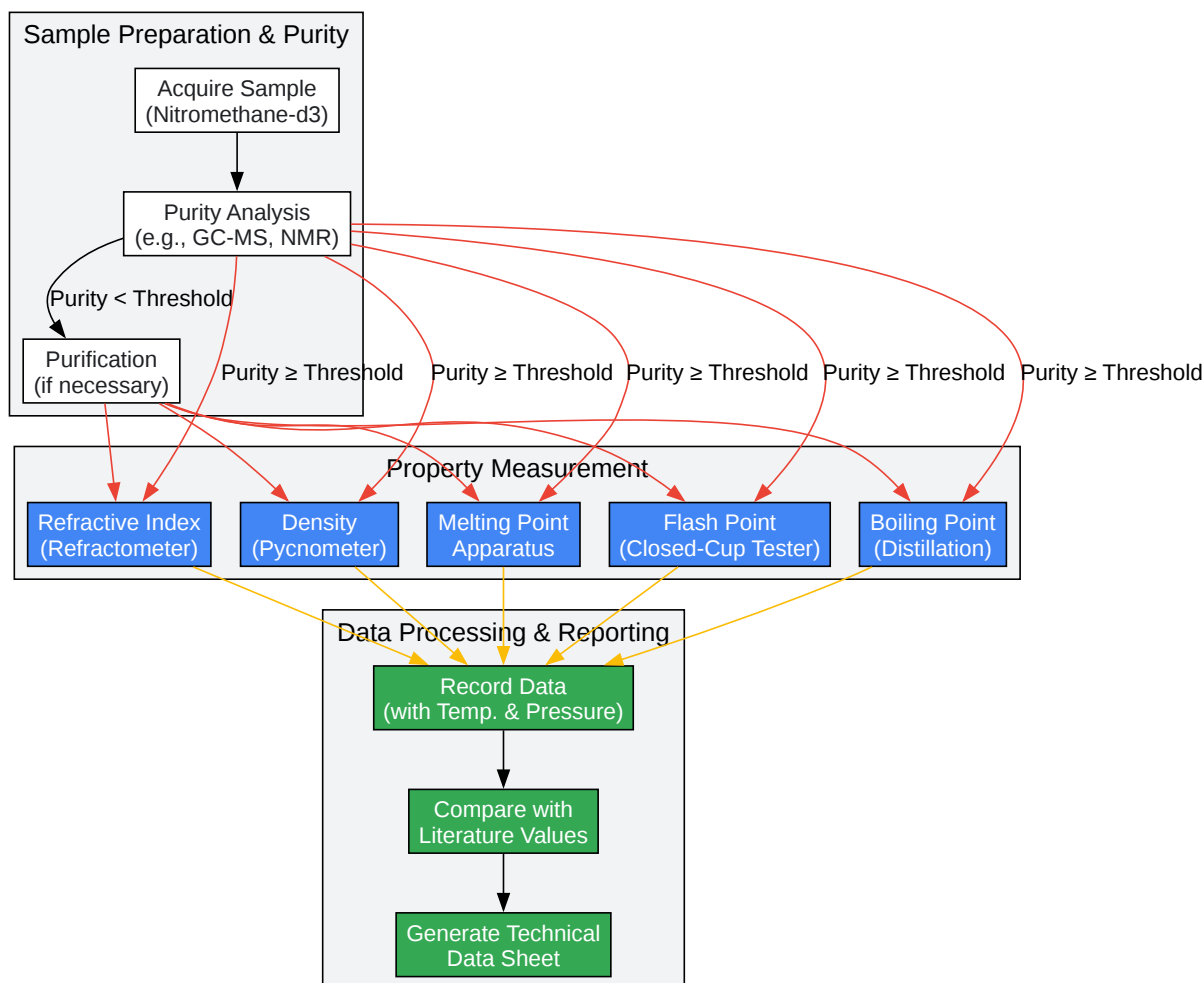
4. Flash Point Determination:

- The flash point is measured using a closed-cup tester (e.g., Pensky-Martens or Tag Closed-Cup apparatus). The sample is heated at a controlled rate, and an ignition source is periodically introduced into the vapor space. The flash point is the lowest temperature at which the vapors ignite momentarily.

Visualized Workflow: Physical Property Characterization

The following diagram illustrates a generalized workflow for the physical characterization of a chemical substance like **Nitromethane-d3**.

Workflow for Physical Property Determination



[Click to download full resolution via product page](#)

Caption: Generalized workflow for chemical property analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nitromethane-d3 [chemlin.org]
- 2. Nitro(2H3)methane | CH3NO2 | CID 123293 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Nitromethane | CH3NO2 | CID 6375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Nitromethane - Wikipedia [en.wikipedia.org]
- 5. sds.chemdax.com [sds.chemdax.com]
- 6. carlroth.com:443 [carlroth.com:443]
- 7. fishersci.com [fishersci.com]
- 8. Nitromethane-d3 D 99atom 13031-32-8 [sigmaaldrich.com]
- 9. Page loading... [guidechem.com]
- 10. 硝基甲烷-d3 99 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 11. Nitromethane-D₃ (D, 99%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 12. Nitromethane-d3 D = 99atom , TMS 1 (v/v) 13031-32-8 [sigmaaldrich.com]
- 13. science-and-fun.de [science-and-fun.de]
- 14. wissen.science-and-fun.de [wissen.science-and-fun.de]
- 15. carlroth.com [carlroth.com]
- 16. NITROMETHANE-D3 price,buy NITROMETHANE-D3 - chemicalbook [m.chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Nitromethane-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582242#what-are-the-physical-properties-of-nitromethane-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com